

Solubility of 2-Pyrazinecarboxylic Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Picene carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of 2-Pyrazinecarboxylic acid in various organic solvents. While quantitative experimental data is not readily available in publicly accessible literature, this guide outlines the expected solubility behavior based on the molecule's chemical properties and details the standardized experimental protocols for its determination. This information is crucial for applications in pharmaceutical development, chemical synthesis, and materials science where 2-Pyrazinecarboxylic acid is a key intermediate.

Overview of 2-Pyrazinecarboxylic Acid

2-Pyrazinecarboxylic acid (POA), also known as pyrazinoic acid, is a heterocyclic organic compound with the chemical formula $C_5H_4N_2O_2$. It consists of a pyrazine ring substituted with a carboxylic acid group. This structure imparts a polar nature to the molecule, which is the primary determinant of its solubility characteristics. POA is a white to off-white crystalline solid at room temperature and is a key metabolite of the anti-tuberculosis drug pyrazinamide^[1].

Qualitative Solubility Profile

Based on its molecular structure, 2-Pyrazinecarboxylic acid exhibits the following general solubility behaviors^[1]:

- **High Solubility in Polar Protic and Aprotic Solvents:** The presence of the carboxylic acid group and the nitrogen atoms in the pyrazine ring allows for strong hydrogen bonding and dipole-dipole interactions with polar solvents. Therefore, 2-Pyrazinecarboxylic acid is expected to be readily soluble in solvents such as:
 - Dimethyl Sulfoxide (DMSO)
 - Ethanol
 - Acetone^[1]
- **Low Solubility in Non-Polar Solvents:** In non-polar solvents, the strong intermolecular forces between the polar 2-Pyrazinecarboxylic acid molecules are not overcome by the weak van der Waals forces with the solvent molecules. Consequently, it has low to negligible solubility in solvents like:
 - Hexane^[1]
 - Toluene^[1]

Quantitative Solubility Data

A thorough review of scientific literature did not yield specific quantitative solubility data (e.g., mole fraction or grams per 100 g of solvent) for 2-Pyrazinecarboxylic acid in a range of organic solvents at various temperatures. The following tables are provided as a template for researchers to populate as experimental data becomes available.

Table 1: Mole Fraction Solubility of 2-Pyrazinecarboxylic Acid in Various Organic Solvents at Different Temperatures (K)

Solvent	288.15 K	293.15 K	298.15 K	303.15 K	308.15 K	313.15 K	318.15 K
Methanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Ethanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
n-Propanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Isopropanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
n-Butanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Acetone	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Ethyl Acetate	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Dimethyl Sulfoxide (DMSO)	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Toluene	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Hexane	N/A	N/A	N/A	N/A	N/A	N/A	N/A

N/A: Data not available in the searched literature.

Table 2: Solubility of 2-Pyrazinecarboxylic Acid in g/100g of Solvent at Different Temperatures (°C)

Solvent	15 °C	20 °C	25 °C	30 °C	35 °C	40 °C	45 °C
Methanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Ethanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
n-Propanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Isopropanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
n-Butanol	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Acetone	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Ethyl Acetate	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Dimethyl Sulfoxide (DMSO)	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Toluene	N/A	N/A	N/A	N/A	N/A	N/A	N/A
Hexane	N/A	N/A	N/A	N/A	N/A	N/A	N/A

N/A: Data not available in the searched literature.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for two common and reliable experimental techniques for determining the solubility of a solid compound like 2-Pyrazinecarboxylic acid in organic solvents.

Isothermal Shake-Flask Method

The shake-flask method is a widely used and reliable technique for determining thermodynamic solubility.

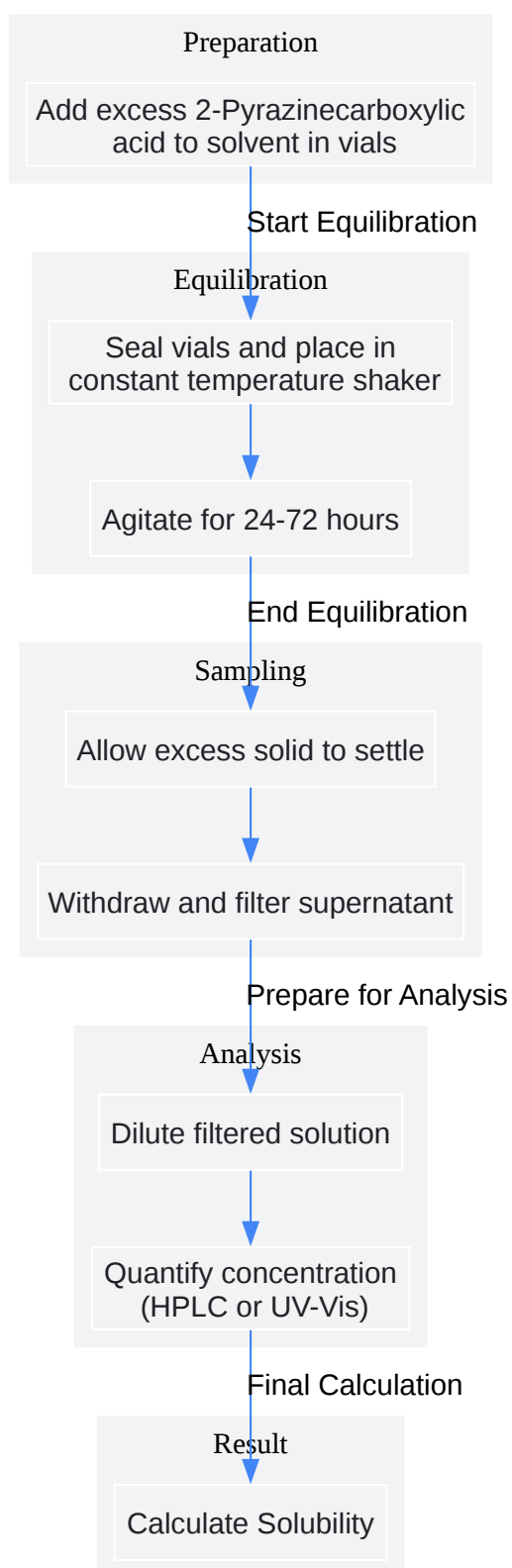
Materials and Apparatus:

- 2-Pyrazinecarboxylic acid (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Constant temperature water bath or incubator shaker
- Screw-capped vials or flasks
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of 2-Pyrazinecarboxylic acid to a series of vials, each containing a known volume or mass of the selected organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials tightly and place them in a constant temperature shaker bath set to the desired temperature. Agitate the vials for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the excess solid to sediment.
- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe. Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- **Dilution and Analysis:** Dilute the filtered saturated solution with the same solvent to a concentration within the linear range of the analytical method.

- **Quantification:** Analyze the concentration of 2-Pyrazinecarboxylic acid in the diluted solution using a validated HPLC or UV-Vis spectrophotometry method against a calibration curve prepared with known concentrations of the compound.
- **Calculation of Solubility:** Calculate the solubility from the determined concentration and the dilution factor. The results can be expressed in various units, such as mole fraction (x), mass fraction (w), or grams of solute per 100 g of solvent.



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Caption: Isothermal Shake-Flask Solubility Determination Workflow.

Gravimetric Method

The gravimetric method is a straightforward technique suitable for non-volatile solutes and solvents.

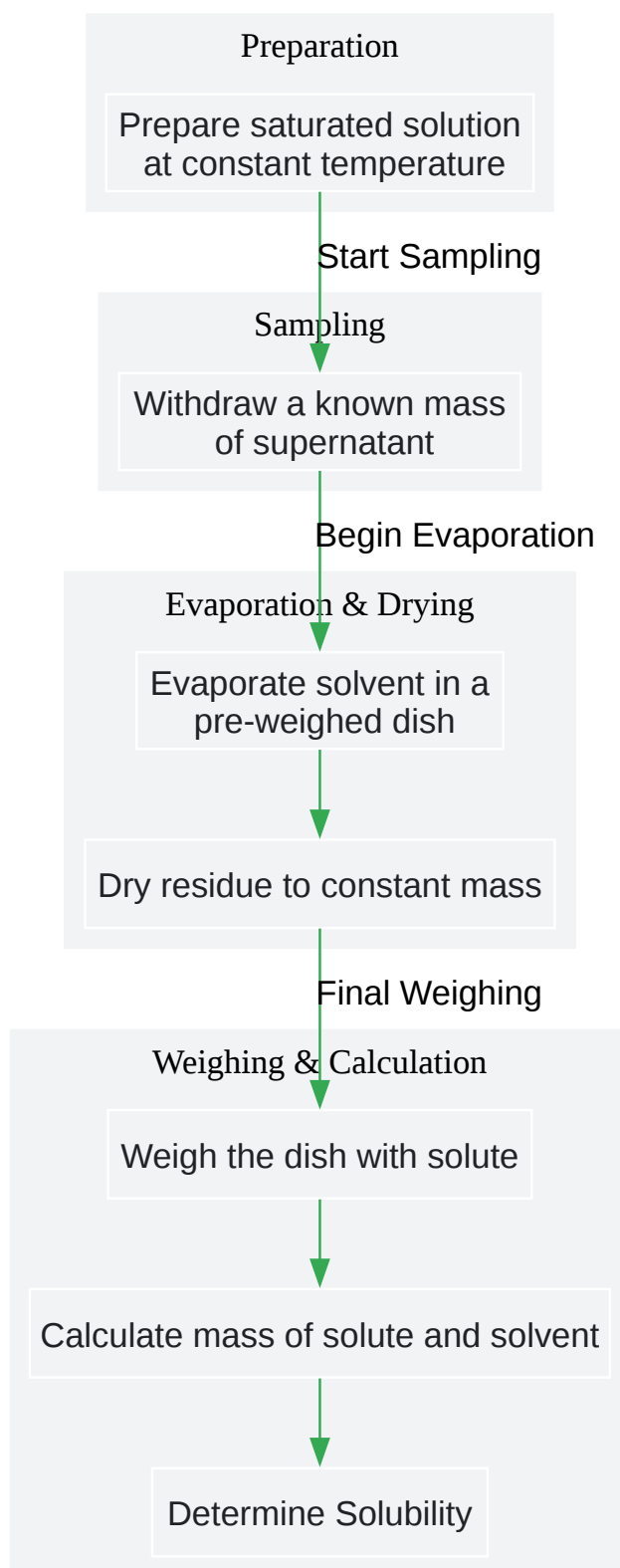
Materials and Apparatus:

- 2-Pyrazinecarboxylic acid (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Constant temperature water bath or incubator shaker
- Screw-capped vials or flasks
- Drying oven
- Desiccator
- Evaporating dish or weighing bottle

Procedure:

- **Preparation of Saturated Solution:** Prepare a saturated solution of 2-Pyrazinecarboxylic acid in the chosen solvent at a specific temperature as described in the shake-flask method (steps 1 and 2).
- **Phase Separation:** Allow the excess solid to settle by letting the vial stand in the constant temperature bath.
- **Sample Withdrawal:** Carefully withdraw a known mass of the clear supernatant into a pre-weighed evaporating dish or weighing bottle.
- **Solvent Evaporation:** Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent completely without causing decomposition or sublimation of the 2-Pyrazinecarboxylic acid. A vacuum oven at a lower temperature is preferable.

- **Drying to Constant Mass:** After the solvent has evaporated, cool the dish in a desiccator and weigh it. Repeat the drying and weighing process until a constant mass is achieved.
- **Calculation of Solubility:** The mass of the dissolved 2-Pyrazinecarboxylic acid is the final constant mass of the dish minus the initial mass of the empty dish. The mass of the solvent is the initial mass of the saturated solution minus the mass of the dissolved solute. The solubility can then be expressed as grams of solute per 100 g of solvent.



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Caption: Gravimetric Method for Solubility Determination Workflow.

Conclusion

While quantitative solubility data for 2-Pyrazinecarboxylic acid in organic solvents is not extensively documented in public literature, its chemical structure strongly suggests high solubility in polar solvents and poor solubility in non-polar solvents. For researchers and professionals in drug development and chemical synthesis, the experimental protocols for the isothermal shake-flask and gravimetric methods provided in this guide offer robust and reliable means to determine the precise solubility of this compound in various solvent systems. The generation of such data will be invaluable for the continued application and understanding of 2-Pyrazinecarboxylic acid in its various fields of use.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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